

Application Notes and Protocols: N-Allylbenzothiazolium Bromide in Polymerization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Allylbenzothiazolium Bromide*

Cat. No.: *B107839*

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Abstract

N-Allylbenzothiazolium Bromide is a quaternary ammonium salt containing a benzothiazole heterocycle and a reactive allyl group. While not a conventional polymerization catalyst, its unique structure allows for its potential application in polymer synthesis, primarily as a photoinitiator or a functional monomer. These application notes provide an overview of its potential uses, synthesis, and detailed protocols for its application in photopolymerization and as a comonomer in radical polymerization.

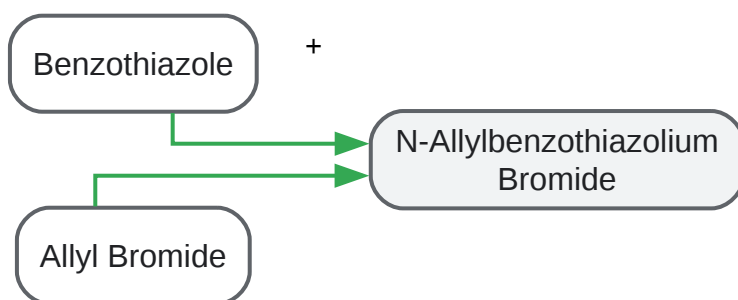
Introduction

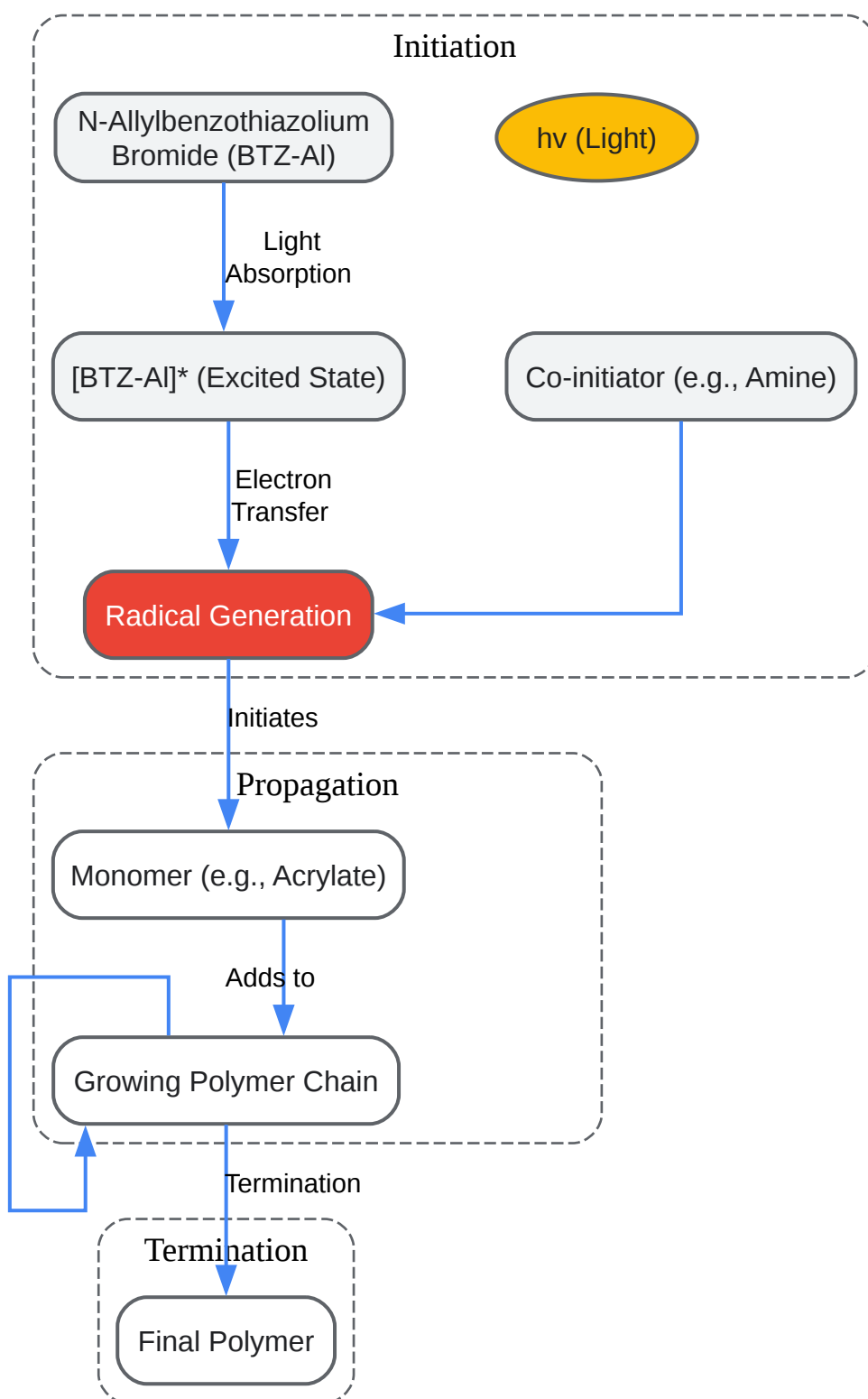
Benzothiazole derivatives are known for their diverse applications in medicinal chemistry and materials science.^[1] In polymer chemistry, specific benzothiazole-containing compounds have been utilized as components of photoinitiating systems for radical polymerization.^[2] The presence of the allyl group in **N-Allylbenzothiazolium Bromide** introduces a site for polymerization, suggesting its potential role as a functional monomer. This document outlines the synthesis of **N-Allylbenzothiazolium Bromide** and explores its application as both a photoinitiator and a functional comonomer.

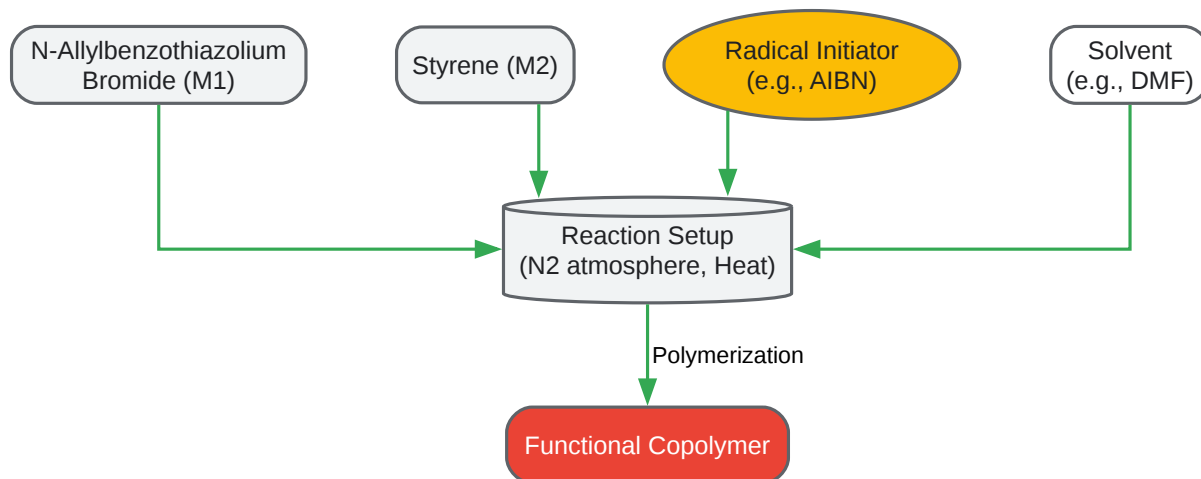
Synthesis of N-Allylbenzothiazolium Bromide

The synthesis of **N-Allylbenzothiazolium Bromide** is typically achieved through the quaternization of benzothiazole with allyl bromide.

Reaction Scheme:







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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